

Tributyltin Acrylate: A Comprehensive Technical Review of its Environmental Fate and Persistence

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tributyltin acrylate

Cat. No.: B076294

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Introduction

Tributyltin acrylate (TBTA) is an organotin compound that has been primarily used as a biocide in antifouling paints for marine vessels. Its efficacy in preventing the growth of marine organisms on ship hulls led to its widespread use. However, the environmental persistence and high toxicity of the tributyltin (TBT) moiety have raised significant concerns, leading to restrictions on its use. This technical guide provides an in-depth analysis of the environmental fate and persistence of **tributyltin acrylate**, summarizing key quantitative data, detailing experimental protocols for its assessment, and visualizing its degradation and toxicological pathways. While specific data for the acrylate form is limited, the environmental behavior of TBTA is predominantly governed by the tributyltin cation, and thus, data for various TBT compounds are presented as a close surrogate.

Data Presentation

The environmental fate of **tributyltin acrylate** is characterized by its degradation through various pathways and its potential for bioaccumulation. The following tables summarize the quantitative data available for tributyltin compounds.

Table 1: Environmental Persistence of Tributyltin (TBT)

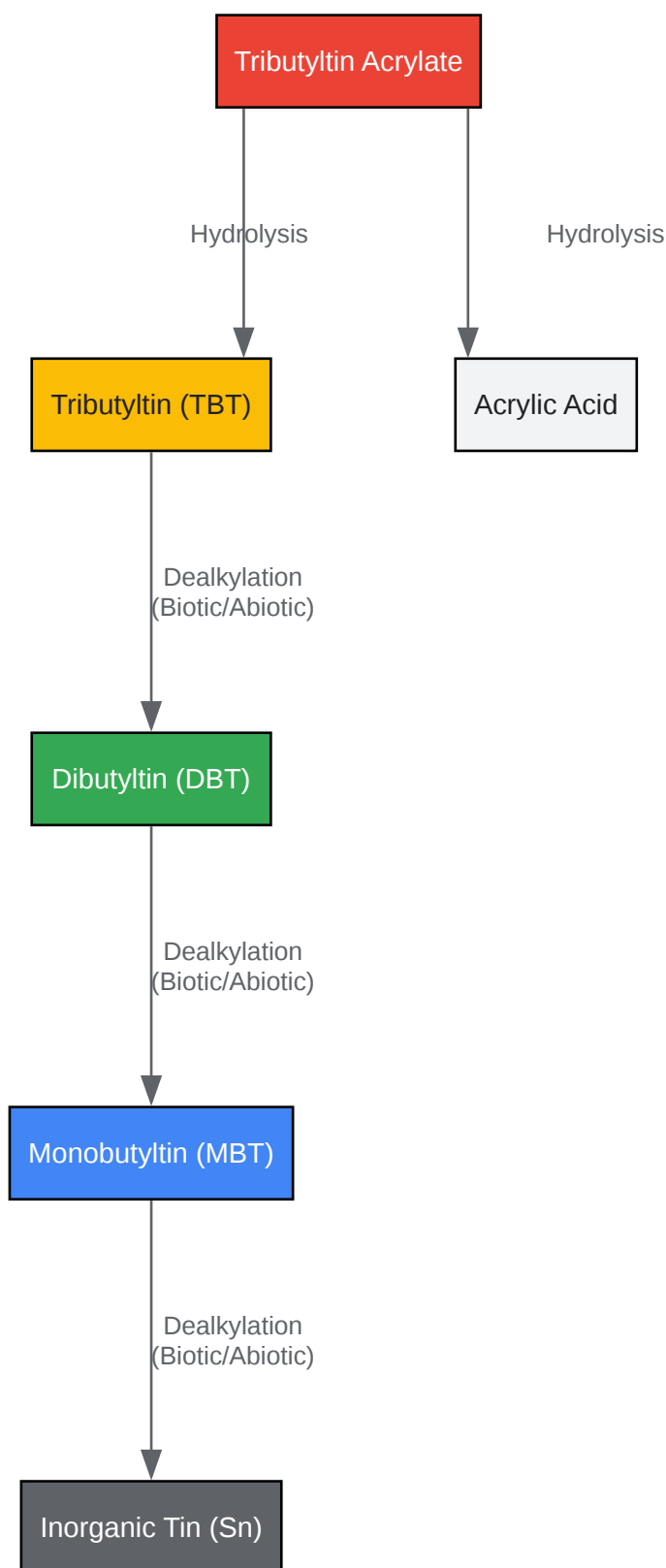
Environmental Compartment	Half-life (t½)	Conditions	Reference(s)
Water			
Seawater	6 - 12 days	Aerobic	[1]
Freshwater	up to 238 days	[1]	[3]
Marine Water	1 - 2 weeks	[2]	
Artificial Seawater	13.6 years (TBTCl)	Abiotic	
Sediment			
Aerobic	116 days - 2.1 years	[1]	[5]
Anaerobic	815 days - >2 years	[1][4]	
Marine Sediment	Several years to decades		
Spiked Sediment (Natural Attenuation)	578 days	[5]	[5]
Spiked Sediment (Stimulated Biodegradation)	4 - 11 days	pH 7.5, aeration, 28°C	
Soil			
Aerobic	116 days	[1]	[1]
Anaerobic	815 days	[1]	
Atmosphere			
Vapor Phase (vs. OH radicals)	~6 hours (estimated)	[2]	[2]
Vapor Phase (vs. Ozone)	~1 day (estimated)	[2]	

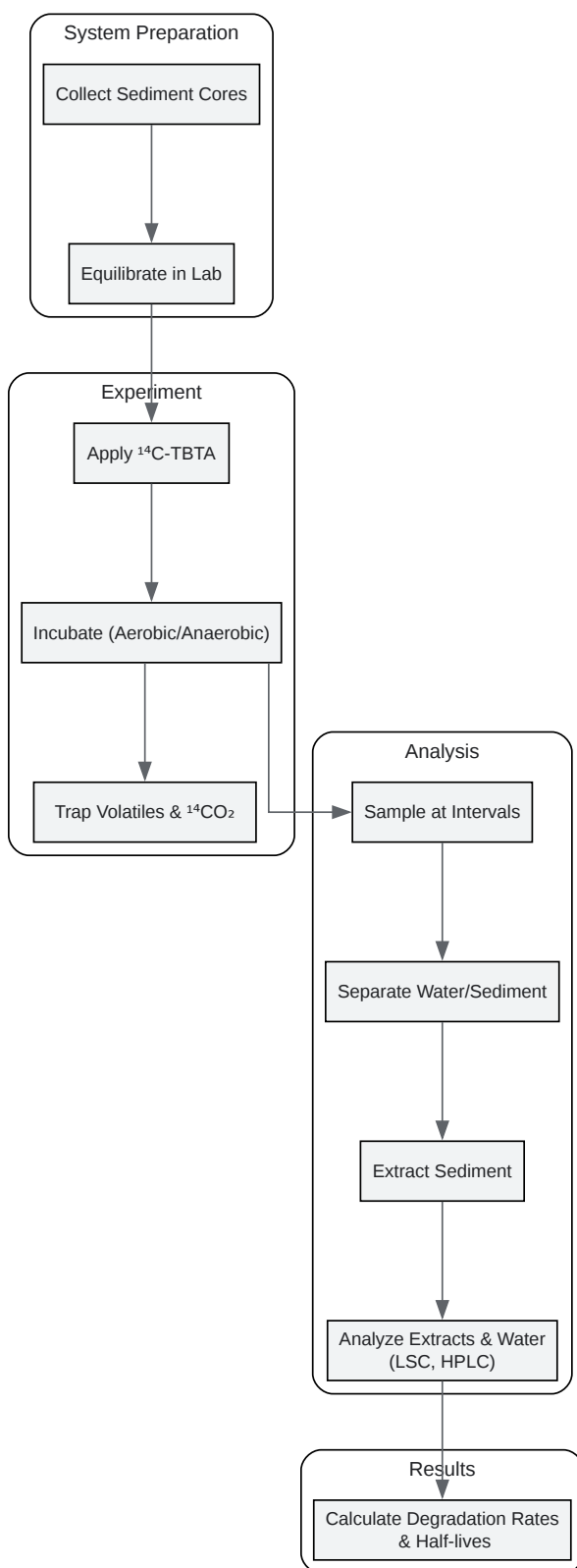
Table 2: Bioaccumulation of Tributyltin (TBT)

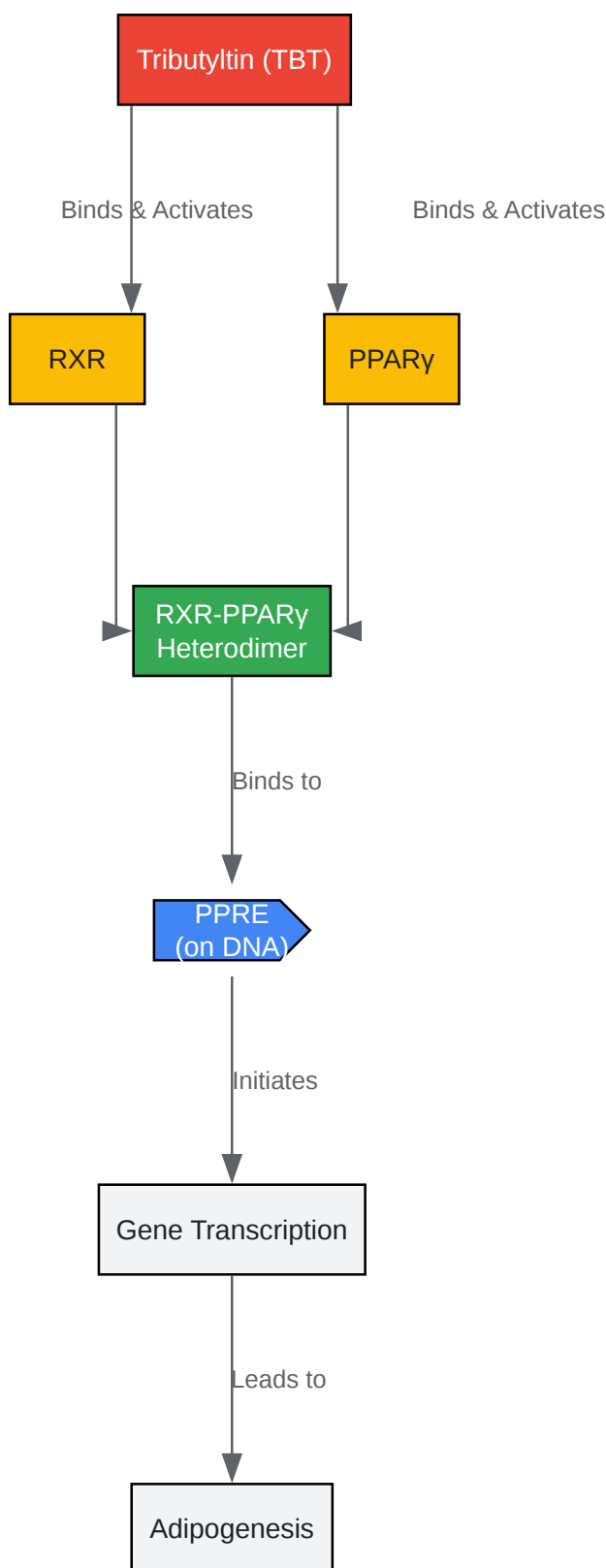
Organism	Tissue	Bioconcentration Factor (BCF) / Bioaccumulation Factor (BAF)	Exposure Conditions	Reference(s)
Rainbow Trout (Oncorhynchus mykiss)	Whole body	406	64-day exposure to 0.513 µg/L	[6]
Rainbow Trout (Oncorhynchus mykiss)	Peritoneal fat	5,419	15-day exposure to 1.026 µg/L	[6]
Various Fish Species	Muscle	Log BCF: 2.7 - 3.9	Field conditions	[7]
Blue Mussel (Mytilus edulis)	Muscle and mantle	7,700 - 11,000	60-day exposure to 0.020 µg/L	[8]
Pacific Oyster (Crassostrea gigas)	Soft parts	1,874 - 11,400	Various exposure concentrations and durations	[8]
Snail (Nucella lapillus)	-	250,000	54-day exposure to 1-2 ng/L	[9]

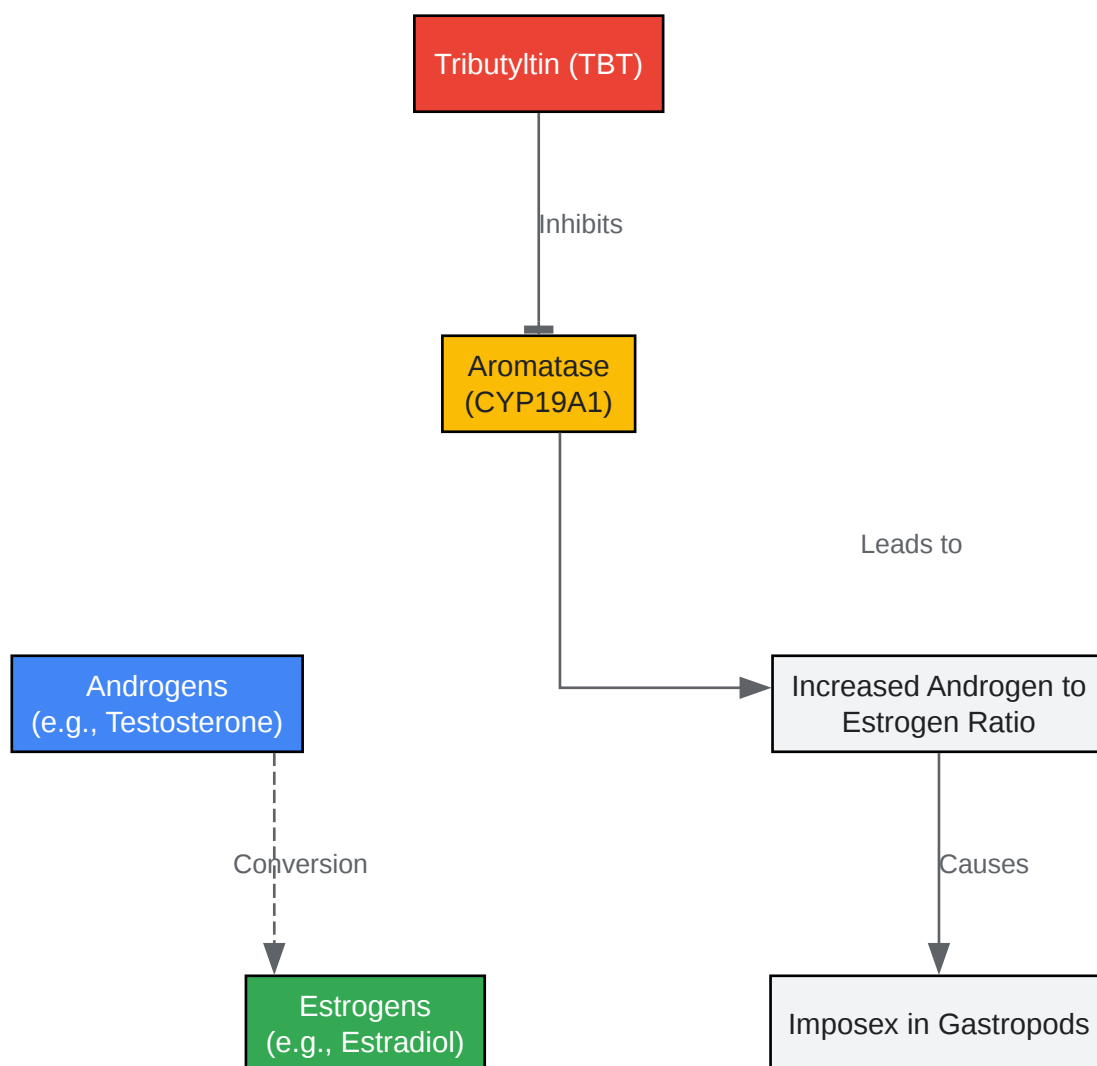
Degradation Pathways

Tributyltin acrylate, upon release into the aquatic environment, undergoes hydrolysis, releasing the tributyltin (TBT) cation and acrylic acid. The primary degradation pathway for TBT is a sequential dealkylation process, initiated by biotic (microbial) and abiotic (photodegradation) factors. This process involves the removal of butyl groups, leading to the formation of less toxic dibutyltin (DBT), monobutyltin (MBT), and finally, inorganic tin.[10][11]









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